

Structure-Activity Relationship (SAR) of 2-(Diethylamino)-N'-hydroxyethanimidamide Analogs: A Comparative Guide

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Compound of Interest

Compound Name: 2-(diethylamino)-N'-hydroxyethanimidamide

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Introduction to the DEANHA Scaffold

In modern medicinal chemistry, the amidoxime functional group has transitioned from a niche intermediate to a privileged pharmacophore. Specifically, **2-(diethylamino)-N'-hydroxyethanimidamide** (DEANHA) and its analogs serve a dual utility in drug discovery: they act as potent Zinc-Binding Groups (ZBGs) for metalloenzymes like Carbonic Anhydrase (CA) [1], and they are highly efficient precursors for synthesizing 1,2,4-oxadiazole bioisosteres[2].

This guide objectively compares the performance of the DEANHA scaffold against traditional alternatives (such as unsubstituted amidoximes, standard amides, and tetrazoles), detailing the causality behind its structural advantages and providing self-validating experimental protocols for its application.

SAR Analysis & Comparative Performance

The structural architecture of DEANHA is divided into two functional domains: the lipophilic diethylamino tail and the polar amidoxime core. Modulating either domain drastically alters the

molecule's pharmacokinetic (PK) and pharmacodynamic (PD) profile.

The Diethylamino Tail: Modulating Permeability and Steric Fit

Unlike primary amines or unsubstituted N-hydroxyacetamidines, the diethylamino group in DEANHA introduces a specific degree of steric bulk and hydrophobicity.

- **Causality:** The addition of two ethyl groups increases the LogP from ~0.5 (unsubstituted) to ~1.5. This optimal lipophilicity enhances passive membrane permeability without causing the compound to become excessively "greasy," which would otherwise lead to non-specific protein binding and rapid metabolic clearance[2].
- **Steric Considerations:** In target binding pockets (such as the M2 proton channel of the Influenza A virus), the diethyl group perfectly occupies narrow hydrophobic sub-pockets, preventing the steric clashes often seen with larger, rigid cyclic amines (like piperidine)[3].

The Amidoxime Core: Bidentate Chelation and Bioisosterism

The amidoxime moiety contains both an amino (-NH₂) and a hydroxyimino (=N-OH) group on the same carbon.

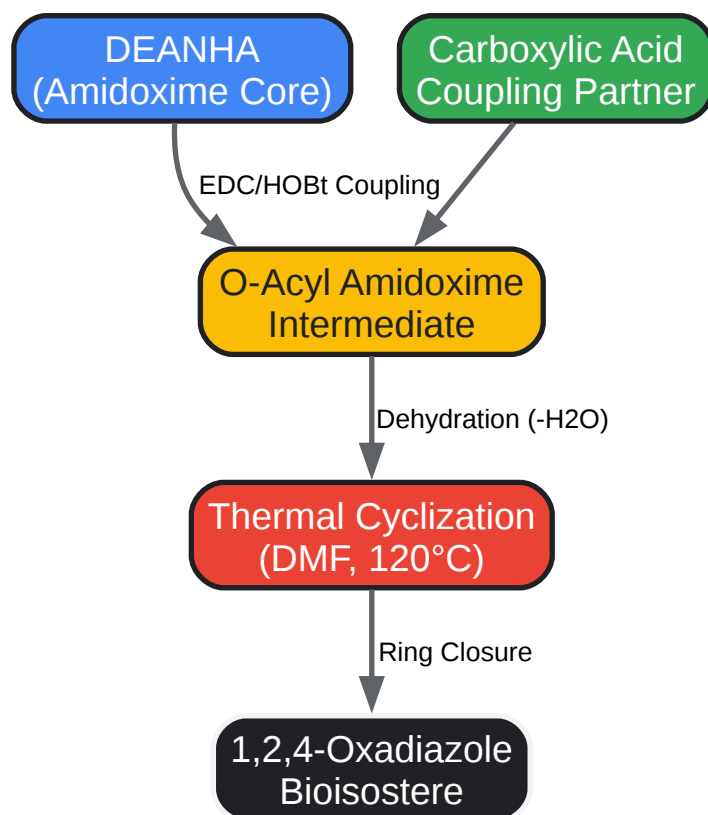
- **Causality in Metalloenzymes:** For targets like Carbonic Anhydrase, the amidoxime acts as a bidentate chelator. The hydroxyl oxygen and the imine nitrogen coordinate simultaneously with the active-site Zinc ion (Zn²⁺). Molecular dynamics (MD) simulations demonstrate that this bidentate coordination forms a more stable complex than the monodentate binding of traditional carboxylic acids[1].
- **Causality in Bioisosterism:** When cyclized into a 1,2,4-oxadiazole, the amidoxime core mimics the planar geometry and hydrogen-bond acceptor profile of an amide or ester, but with vastly superior metabolic stability against esterases and amidases[4].

Quantitative Comparison Table

Pharmacophore / Scaffold	Primary Utility	Target Affinity (CA Inhibition)	Membrane Permeability (LogP)	Metabolic Stability (Plasma)
DEANHA Analogs	ZBG / Oxadiazole Precursor	High (Bidentate Zn ²⁺ chelation)	Optimal (~1.5)	High (Resistant to amidases)
Unsubstituted Amidoxime	ZBG / Precursor	Moderate	Low (~0.5)	Moderate
Tetrazole (Bioisostere)	Carboxylic Acid Mimic	Low (Poor Zn ²⁺ chelation)	Very Low (<0)	High
Standard Amide	Hydrogen Bond Donor/Acceptor	Low	Variable	Low (Prone to hydrolysis)

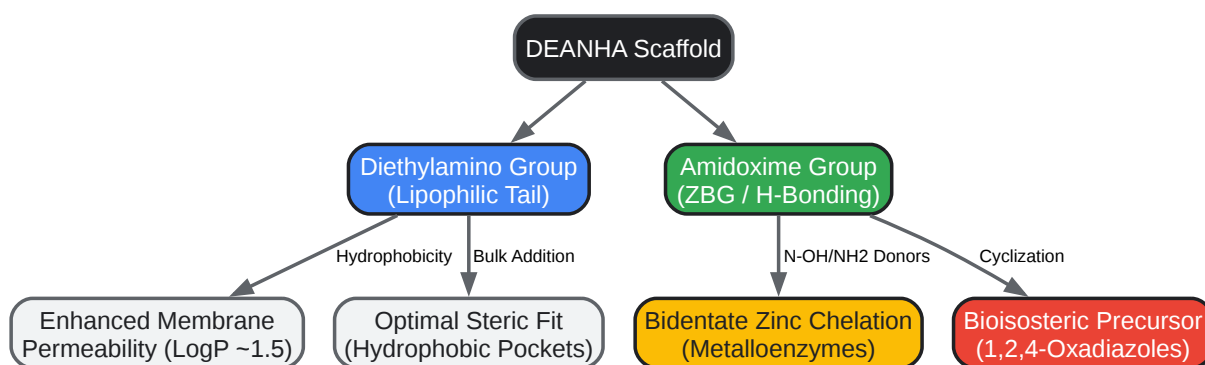
Mechanistic Pathways & Visualizations

To understand the synthetic utility and binding logic of DEANHA, the following diagrams map out its cyclization pathway and its structure-activity relationships.



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Workflow for synthesizing 1,2,4-oxadiazole bioisosteres from DEANHA via O-acylation and cyclization.



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Structure-Activity Relationship (SAR) logic mapping DEANHA functional groups to target interactions.

Experimental Protocols

The following protocols are designed as self-validating systems, ensuring that researchers can objectively track reaction progress and biological efficacy.

Protocol 1: Synthesis of 1,2,4-Oxadiazole Derivatives from DEANHA

This protocol outlines the condensation of DEANHA with a target carboxylic acid to form a metabolically stable 1,2,4-oxadiazole ring[4].

Step-by-Step Methodology:

- **Activation:** Dissolve 1.0 eq of the target carboxylic acid in anhydrous DMF. Add 1.2 eq of EDC·HCl and 1.2 eq of HOBt. Stir at room temperature for 30 minutes.
 - **Causality:** EDC/HOBt is chosen over acid chlorides to prevent the over-acylation of the amidoxime nitrogen, ensuring exclusive O-acylation at the hydroxyl group.
- **Coupling:** Add 1.1 eq of DEANHA and 2.0 eq of DIPEA to the activated acid. Stir for 4 hours at room temperature.
- **Validation Check 1 (O-Acylation):** Perform LC-MS. The appearance of the O-acyl intermediate mass $[M+H]^+$ confirms successful coupling.
- **Thermal Cyclization:** Heat the reaction mixture to 120°C for 8-12 hours.
- **Validation Check 2 (Self-Validating Dehydration):** Monitor via LC-MS. The cyclization is confirmed by a mass shift of exactly -18 Da (loss of H₂O) from the intermediate peak, alongside a distinct shift to a lower-polarity spot on TLC (due to the loss of polar -OH and -NH₂ groups).
- **Purification:** Cool to room temperature, quench with water, extract with EtOAc, and purify via silica gel chromatography.

Protocol 2: In Vitro Carbonic Anhydrase (CA) Inhibition Assay

To evaluate the ZBG efficacy of DEANHA analogs, a colorimetric esterase assay utilizing p-nitrophenyl acetate (p-NPA) is employed[1].

Step-by-Step Methodology:

- **Preparation:** Prepare a 10 mM stock solution of the DEANHA analog in DMSO. Dilute serially in Tris buffer (pH 7.4) to achieve final assay concentrations ranging from 1 nM to 100 μ M.
- **Enzyme Incubation:** In a 96-well plate, combine 10 μ L of the inhibitor solution with 40 μ L of purified human Carbonic Anhydrase II (hCA II) solution (10 nM in Tris buffer). Incubate at 25°C for 15 minutes.
 - **Causality:** Pre-incubation allows the amidoxime core to displace water and establish the bidentate Zn^{2+} chelation network before the substrate is introduced.
- **Substrate Addition:** Add 50 μ L of 1 mM p-NPA substrate to initiate the reaction.
- **Kinetic Readout:** Monitor the absorbance at 400 nm (indicating the release of p-nitrophenol) every minute for 15 minutes using a microplate reader.
- **Data Analysis:** Calculate the initial velocity () for each well. Plot % inhibition versus log[Inhibitor] to determine the IC₅₀ value. A highly active DEANHA analog will typically exhibit IC₅₀ values in the low micromolar to nanomolar range due to optimal zinc coordination.

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